

MK2-IN-1 hydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: MK2-IN-1 hydrochloride

Cat. No.: B609082

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MK2-IN-1 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **MK2-IN-1 hydrochloride**.

Solubility Data

The solubility of **MK2-IN-1 hydrochloride** can vary depending on the solvent and the experimental conditions. Below is a summary of reported solubility data. It is critical to note the conflicting information regarding its solubility in DMSO and water, which is addressed in the troubleshooting section.

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	Insoluble[1][2]	N/A	Some suppliers report insolubility. This may be due to the use of DMSO that has absorbed moisture.
100 mg/mL[3]	196.30 mM	Requires sonication to achieve. The use of fresh, anhydrous DMSO is crucial as hygroscopic DMSO significantly reduces solubility.[3]	
Water	2 mg/mL[1]	3.93 mM	-
≥ 100 mg/mL[3]	≥ 196.30 mM	The "≥" symbol indicates that the saturation point may be higher.	
Ethanol	100 mg/mL	196.30 mM	-

Frequently Asked Questions (FAQs)

Q1: I'm having trouble dissolving **MK2-IN-1 hydrochloride** in DMSO. The product datasheet says it's soluble, but another source says it's insoluble. Which is correct?

This is a known issue with conflicting reports. Some datasheets state that **MK2-IN-1 hydrochloride** is insoluble in DMSO[1][2]. However, other sources report a solubility of up to 100 mg/mL[3]. The discrepancy is often attributed to the quality of the DMSO used. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly reduce the solubility of **MK2-IN-1 hydrochloride**[3].

To achieve the highest solubility in DMSO, it is critical to use fresh, anhydrous (water-free) DMSO. Additionally, sonication may be required to facilitate dissolution[3].

Q2: What is the recommended procedure for preparing a stock solution of **MK2-IN-1 hydrochloride**?

For preparing a stock solution, please refer to the detailed experimental protocol in the section below. The general steps involve using anhydrous DMSO, sonicating the solution, and storing it properly.

Q3: Can I use heat to dissolve **MK2-IN-1 hydrochloride**?

Gentle warming can be used to aid dissolution if precipitation occurs. However, it is important to avoid excessive heat, as it may degrade the compound.

Q4: How should I store my **MK2-IN-1 hydrochloride** stock solution?

Stock solutions of **MK2-IN-1 hydrochloride** in DMSO can be stored at -80°C for up to two years or at -20°C for up to one year[3]. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles[3].

Q5: My compound has precipitated out of solution after storage. What should I do?

If precipitation occurs, you can try to redissolve the compound by gentle warming and sonication. However, if the compound does not fully redissolve, it is recommended to prepare a fresh stock solution.

Troubleshooting Guide

This guide addresses common issues encountered when working with **MK2-IN-1 hydrochloride**.

Issue 1: Poor or inconsistent solubility in DMSO.

- Root Cause: The most likely cause is the presence of water in the DMSO. DMSO is highly hygroscopic and will absorb moisture from the atmosphere, which can drastically reduce the solubility of the compound[3].

- Solution:
 - Use fresh, anhydrous DMSO: Always use a new, sealed bottle of anhydrous or molecular biology grade DMSO.
 - Proper handling of DMSO: Do not leave the DMSO container open to the air for extended periods. Use a syringe with a needle to withdraw the required amount of solvent.
 - Sonication: Use an ultrasonic bath to aid dissolution[3].
 - Gentle Warming: If sonication is not sufficient, gentle warming in a water bath (e.g., 37°C) may help. Avoid high temperatures.

Issue 2: Compound precipitates out of solution upon dilution in aqueous media.

- Root Cause: **MK2-IN-1 hydrochloride** has lower solubility in aqueous solutions compared to organic solvents. When a concentrated DMSO stock is diluted into an aqueous buffer, the compound can crash out of solution.
- Solution:
 - Stepwise Dilution: Dilute the DMSO stock solution in a stepwise manner to avoid a sudden change in solvent polarity.
 - Use of Co-solvents for in vivo studies: For animal experiments, co-solvents are often necessary. A common formulation is a three-part system:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline This mixture can achieve a solubility of at least 1.67 mg/mL[3]. Another option is to use 10% DMSO with 90% (20% SBE- β -CD in Saline)[3].
 - Final DMSO Concentration: For cell-based assays, ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent toxicity to the cells.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

- Materials:
 - **MK2-IN-1 hydrochloride** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Sonicator
- Procedure:
 1. Weigh the desired amount of **MK2-IN-1 hydrochloride** powder in a sterile vial.
 2. Add the appropriate volume of anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL solution, add 10 μ L of DMSO per 1 mg of powder).
 3. Vortex the vial briefly to mix.
 4. Place the vial in an ultrasonic water bath and sonicate until the compound is fully dissolved. The solution should be clear.
 5. Aliquot the stock solution into smaller, single-use volumes.
 6. Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year)[3].

Protocol 2: Preparation of a Working Solution for in vivo Studies

This protocol is for preparing a 1.67 mg/mL working solution.

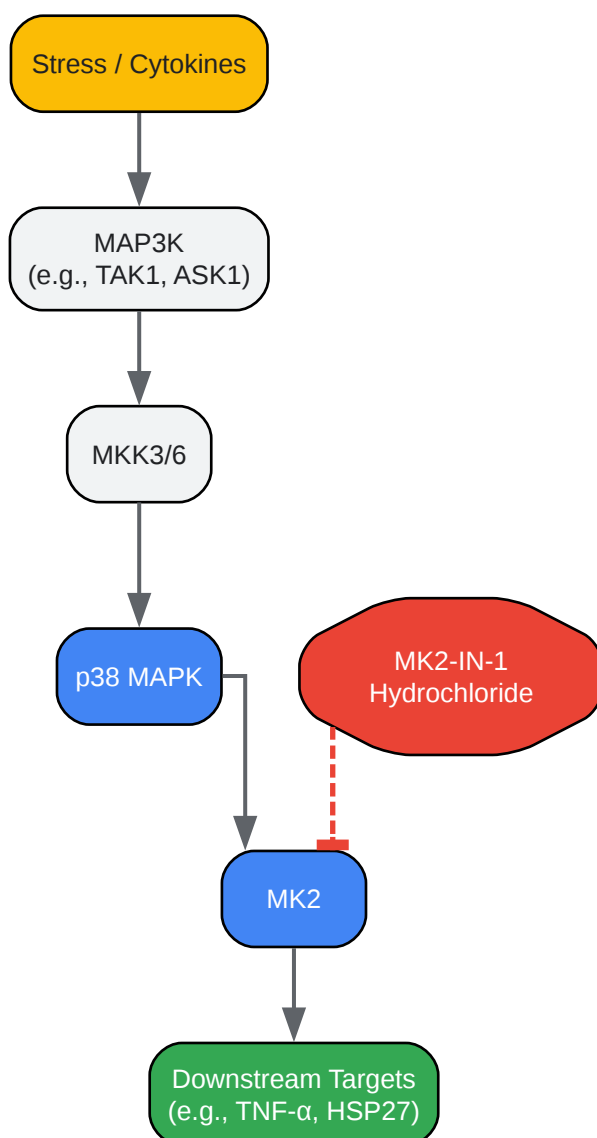
- Materials:
 - **MK2-IN-1 hydrochloride** stock solution in DMSO (e.g., 16.7 mg/mL)

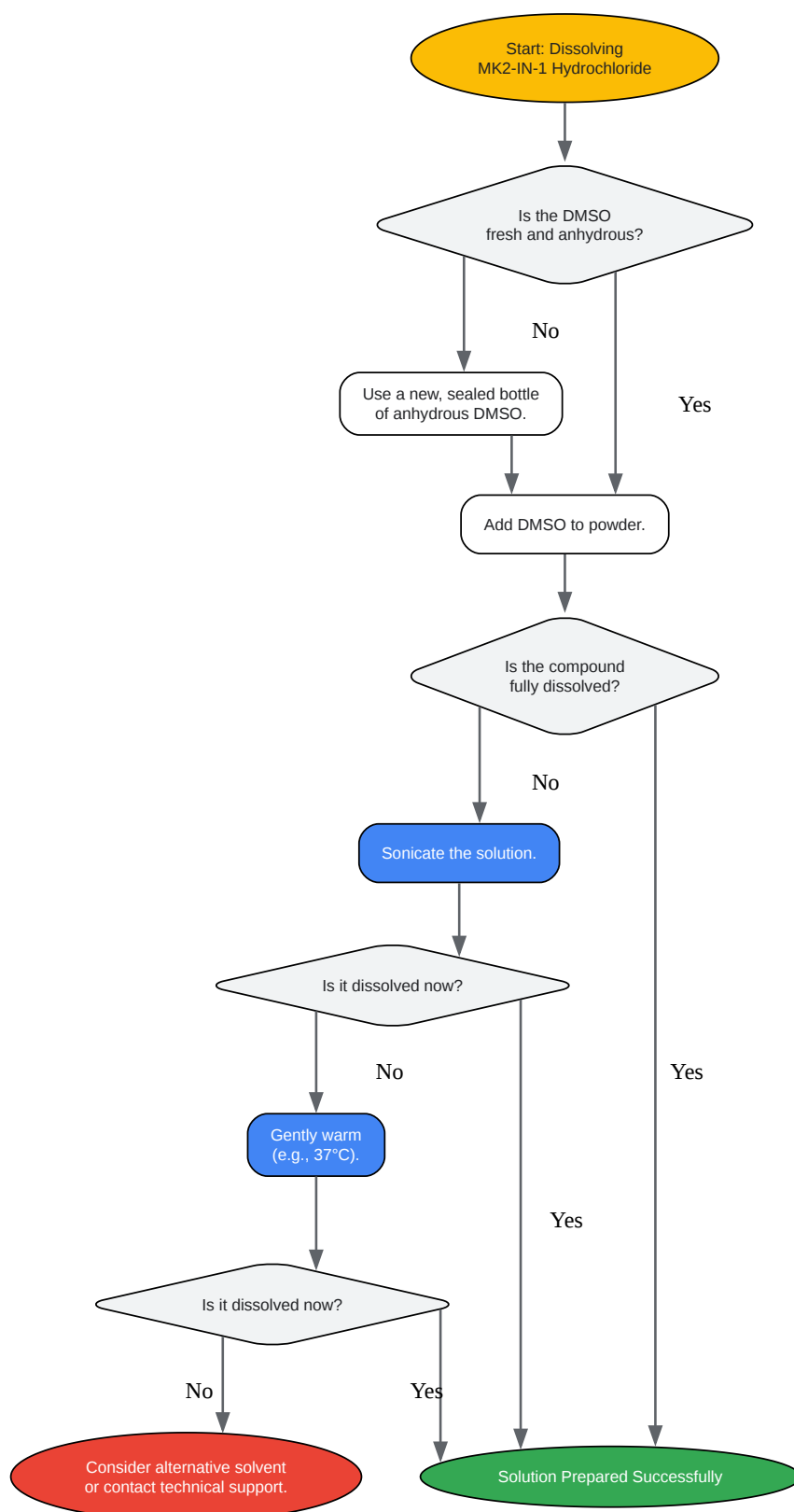
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Procedure:
 1. To prepare 1 mL of working solution, start with 100 μ L of the 16.7 mg/mL DMSO stock solution.
 2. Add 400 μ L of PEG300 and mix thoroughly.
 3. Add 50 μ L of Tween-80 and mix until the solution is clear.
 4. Add 450 μ L of saline to bring the final volume to 1 mL. Mix well.
 5. The final solution will have a concentration of 1.67 mg/mL **MK2-IN-1 hydrochloride** in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline[3].

Signaling Pathway and Experimental Workflow

p38/MK2 Signaling Pathway

MK2-IN-1 hydrochloride is a potent and selective inhibitor of MAPK-activated protein kinase 2 (MK2), a key downstream effector of the p38 MAPK signaling pathway. This pathway is activated by cellular stress and inflammatory cytokines and plays a crucial role in regulating inflammation and other cellular processes.





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